

Crystal structure of 1,3-Bis(4-bromophenyl)propanone

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Compound of Interest

Compound Name: 1,3-Bis(4-bromophenyl)propanone

Cat. No.: B1268880

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A definitive crystal structure for **1,3-Bis(4-bromophenyl)propanone** has been reported, although access to the primary research article containing the full crystallographic data and detailed experimental protocols is limited. This guide provides a summary of the available information based on existing literature and database references.

Physicochemical Properties

Basic physicochemical data for **1,3-Bis(4-bromophenyl)propanone** is summarized in the table below.

Property	Value
Molecular Formula	C ₁₅ H ₁₂ Br ₂ O
Molecular Weight	368.06 g/mol
IUPAC Name	1,3-bis(4-bromophenyl)propan-1-one
CAS Number	54523-47-6
Appearance	White to light yellow powder/crystal
Melting Point	117.0 to 121.0 °C

Crystal Structure

While the full crystallographic data from the primary source is not readily available, a published work by Varughese and Draper in *Crystal Growth & Design* (2010) is cited as containing the crystal structure of 1,3-bis(4-bromophenyl)acetone (a synonym for **1,3-Bis(4-bromophenyl)propanone**). Further investigation is required to obtain the detailed crystallographic tables from this source.

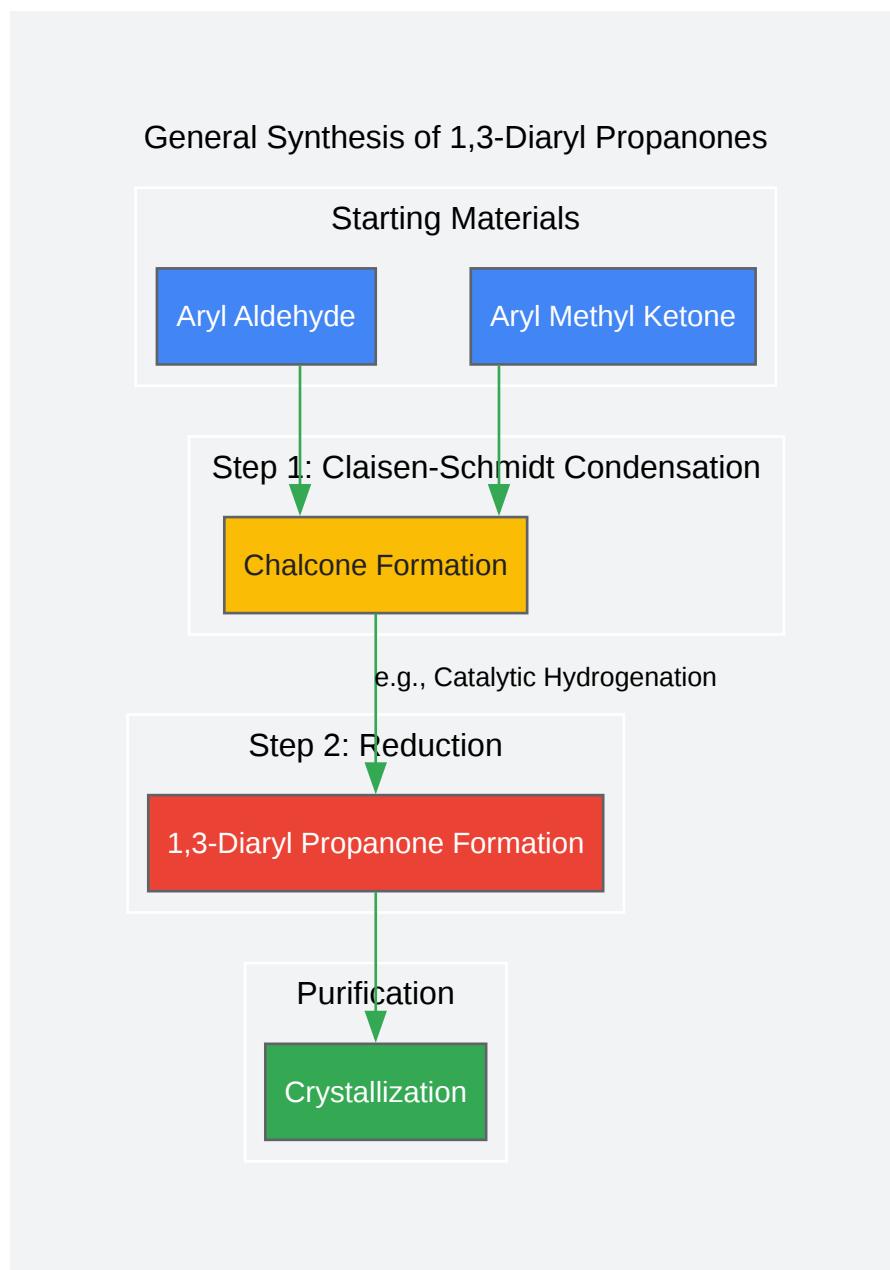
For illustrative purposes, the closely related compound, 1,3-Bis(4-bromophenyl)propane, has been structurally characterized. It crystallizes in the monoclinic P21 space group. This information may provide some insight into the potential packing and conformational preferences of the propanone derivative, though direct extrapolation is not a substitute for the experimental data of the target compound.

Experimental Protocols

Detailed experimental protocols for the synthesis and crystallization of **1,3-Bis(4-bromophenyl)propanone** are not available in the public domain at this time. However, several synthetic routes have been proposed.

Illustrative Synthetic Workflow

The following diagram outlines a general synthetic approach to 1,3-diaryl propanones. Note that this is a generalized representation and specific reagents and conditions for **1,3-Bis(4-bromophenyl)propanone** may vary.



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Caption: Generalized workflow for the synthesis of 1,3-diaryl propanones.

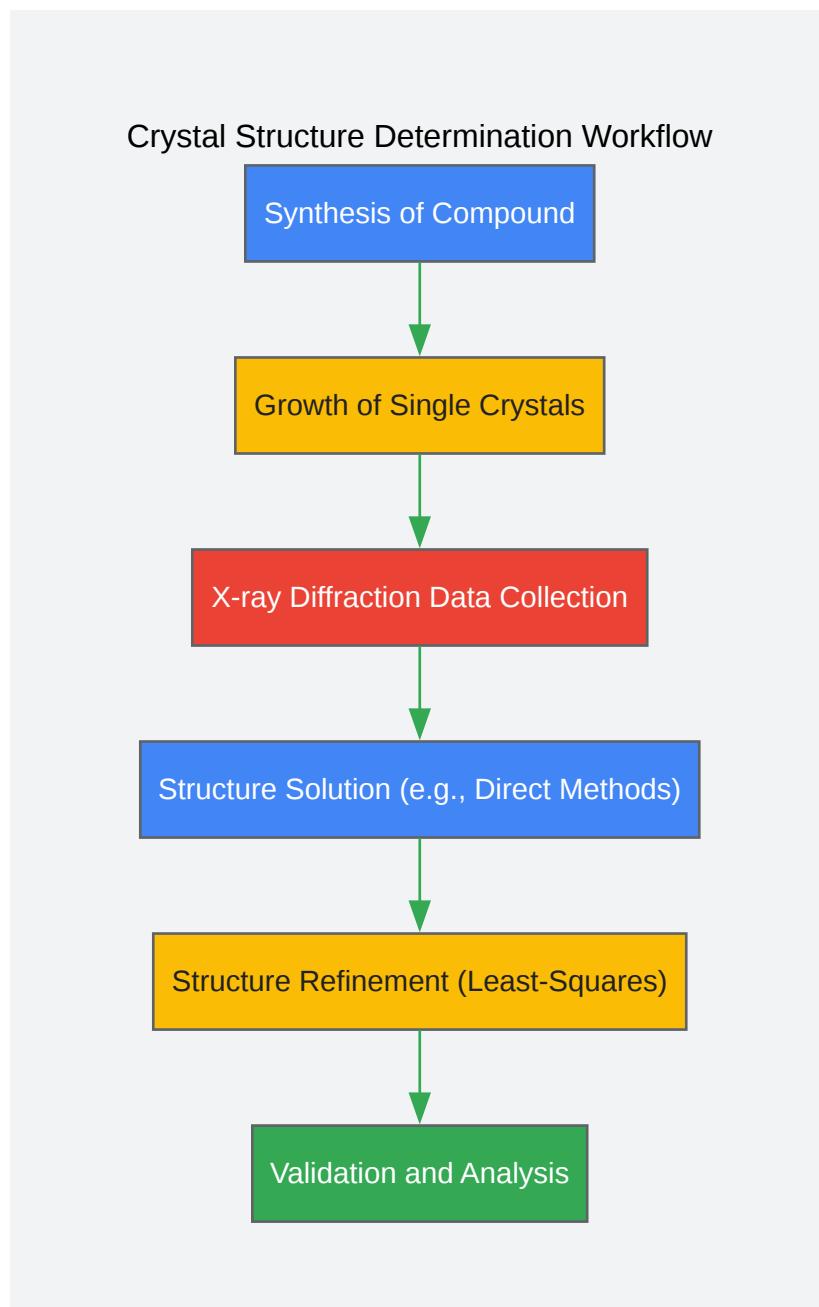
Data Presentation

Due to the limited access to the primary research article, a comprehensive table of quantitative crystallographic data (unit cell parameters, bond lengths, angles, etc.) for **1,3-Bis(4-bromophenyl)propanone** cannot be provided at this time. Researchers are encouraged to

consult the 2010 *Crystal Growth & Design* article by Varughese and Draper for this detailed information.

Logical Relationships in Structural Analysis

The process of determining and analyzing a crystal structure follows a logical workflow. The diagram below illustrates the key steps involved, from initial synthesis to final structural validation.



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Caption: Logical workflow for crystal structure determination.

Conclusion

This technical guide provides an overview of the available information on the crystal structure of **1,3-Bis(4-bromophenyl)propanone**. While the existence of a determined crystal structure is confirmed through citations, the detailed quantitative data and experimental protocols are contained within a primary research article that was not accessible for this review. For in-depth research and drug development applications, it is imperative to consult the original publication by Varughese and Draper in *Crystal Growth & Design* from 2010. The provided diagrams offer a general understanding of the synthetic and analytical workflows relevant to the study of such compounds.

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